

(3-Cyanophenyl)methanesulfonyl chloride

safety, handling, and hazards

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Compound of Interest

Compound Name: (3-Cyanophenyl)methanesulfonyl chloride

Cat. No.: B1591266

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An In-depth Technical Guide to the Safe Handling of **(3-Cyanophenyl)methanesulfonyl Chloride**

Introduction

(3-Cyanophenyl)methanesulfonyl chloride (CAS No: 56106-01-5) is a bifunctional organic compound featuring both a reactive sulfonyl chloride moiety and a cyano group.^{[1][2]} This unique combination makes it a valuable intermediate in synthetic chemistry, particularly in the development of novel pharmaceutical and agrochemical agents. However, its utility is matched by its significant hazardous properties. As with all sulfonyl chlorides, it is a potent electrophile, highly reactive, and requires stringent safety protocols to mitigate risks.^{[1][3]}

This guide is designed for researchers, chemists, and drug development professionals who handle **(3-Cyanophenyl)methanesulfonyl chloride**. It provides a comprehensive overview of its hazards, detailed protocols for safe handling and storage, and robust emergency procedures. The causality behind each recommendation is explained to foster a deep-rooted culture of safety and scientific integrity in the laboratory.

Section 1: Hazard Identification and Classification

(3-Cyanophenyl)methanesulfonyl chloride is a hazardous substance that can cause severe harm upon exposure. Its primary dangers stem from its high reactivity, particularly with nucleophiles such as water, which is ubiquitous in a laboratory environment. The compound is

classified as corrosive, highly toxic, a lachrymator, and an irritant.[\[1\]](#)[\[3\]](#)[\[4\]](#) A summary of its GHS hazard classifications, derived from data on closely related sulfonyl chlorides, is presented below.

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled	[5]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[6]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	[6]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	[6] [7]
Serious Eye Damage	Category 1	H318: Causes serious eye damage	
Respiratory/Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[9] [10]
Corrosive to Metals	Category 1	H290: May be corrosive to metals	[8]
Hazardous to the Aquatic Environment, Acute	Category 3	H402: Harmful to aquatic life	

Section 2: Chemical Properties and Reactivity Profile

Understanding the chemical nature of **(3-Cyanophenyl)methanesulfonyl chloride** is fundamental to its safe handling.

Physical and Chemical Properties:

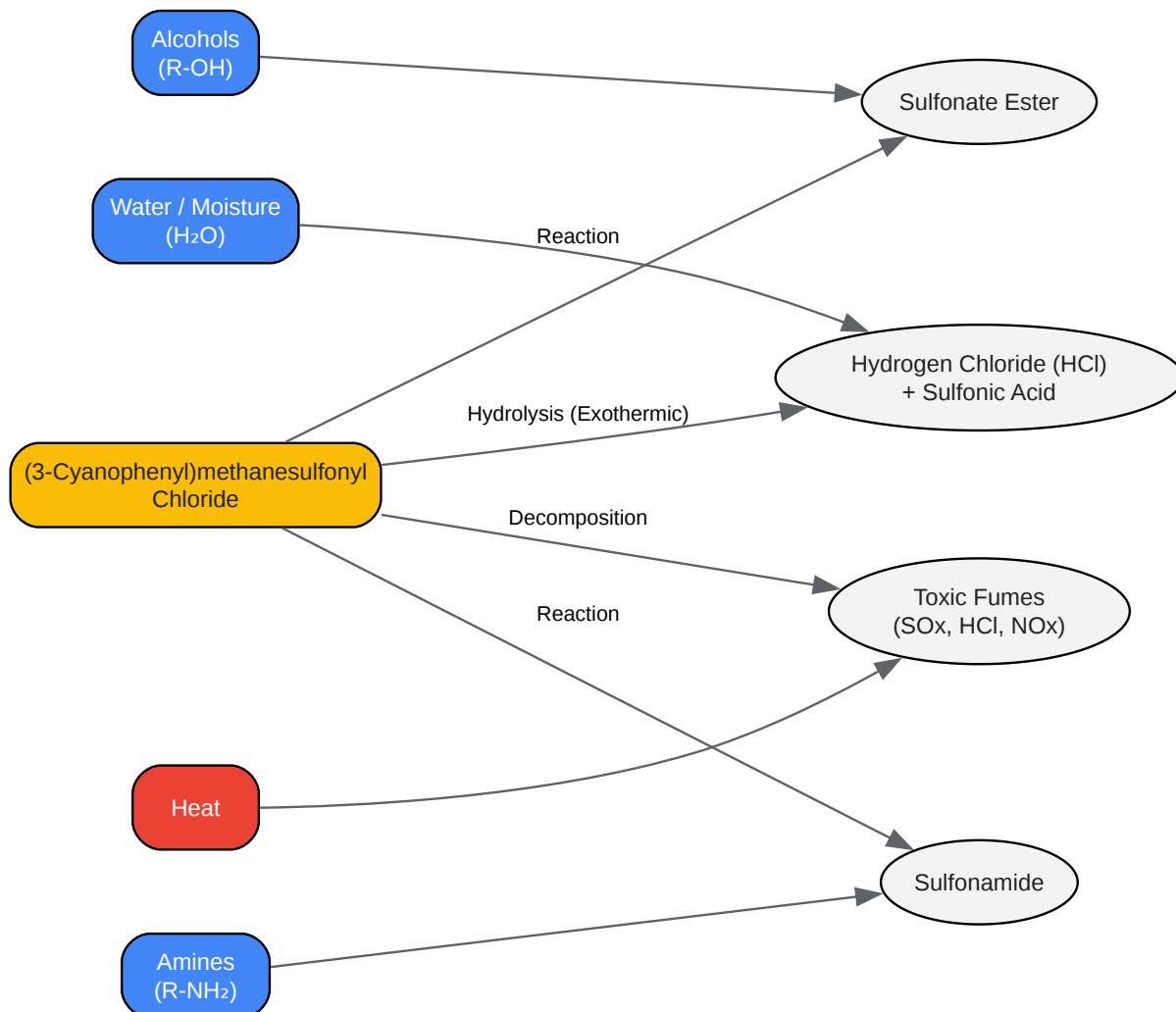
Property	Value	Source(s)
CAS Number	56106-01-5	[2] [11]
Molecular Formula	C ₈ H ₆ CINO ₂ S	[2] [11]
Molecular Weight	215.66 g/mol	[1]
Appearance	Solid	[1]

| Synonyms | m-Cyanobenzenemethanesulfonyl chloride |[\[2\]](#) |

Reactivity Profile:

The primary driver of this compound's hazardous reactivity is the sulfonyl chloride group (-SO₂Cl). It is a powerful electrophile that reacts readily with nucleophiles.

- Hydrolysis: The most critical reaction to control is hydrolysis. **(3-Cyanophenyl)methanesulfonyl chloride** reacts with water, including atmospheric moisture, to produce (3-cyanophenyl)methanesulfonic acid and corrosive hydrogen chloride (HCl) gas. [\[8\]](#)[\[12\]](#) This reaction is exothermic and the HCl gas can build pressure in sealed containers and is highly toxic and corrosive to the respiratory tract.[\[8\]](#)[\[12\]](#)[\[13\]](#)
- Reaction with Nucleophiles: It reacts vigorously with alcohols to form sulfonate esters and with primary/secondary amines to form stable sulfonamides.[\[1\]](#)[\[3\]](#) These reactions are also exothermic.
- Thermal Decomposition: When heated to decomposition, it emits highly toxic and corrosive fumes, including hydrogen chloride, sulfur oxides, and nitrogen oxides.[\[8\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, acids, alcohols, and metals.[\[6\]](#)[\[12\]](#)[\[13\]](#) It should not be stored in metal containers.[\[16\]](#)



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Caption: Key reactivity pathways for **(3-Cyanophenyl)methanesulfonyl chloride**.

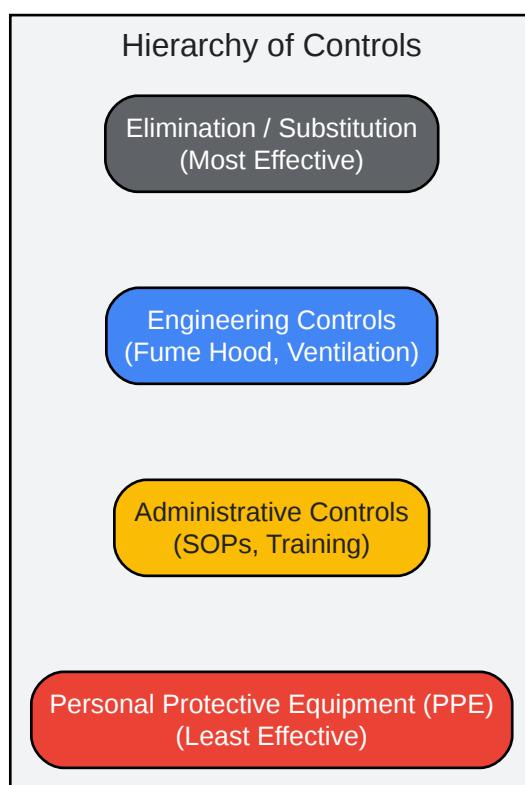
Section 3: Safe Handling and Storage Protocols

A multi-layered approach, incorporating engineering controls, personal protective equipment, and procedural best practices, is essential for safety.

Engineering Controls

The primary line of defense is to minimize exposure through proper laboratory infrastructure.

- Chemical Fume Hood: All manipulations of **(3-Cyanophenyl)methanesulfonyl chloride**, including weighing, transfers, and reactions, must be performed inside a certified chemical fume hood to contain vapors and dust.[16][17]
- Ventilation: The laboratory must have adequate general ventilation to dilute fugitive emissions.[9][14][16]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[5][7]



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Caption: Hierarchy of controls for mitigating chemical hazards.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be worn at all times when handling this compound.

- Eye and Face Protection: Tightly sealed chemical safety goggles and a full-face shield are mandatory to protect against splashes and dust.[8][14]
- Skin Protection:
 - Gloves: Use chemical-resistant gloves (e.g., nitrile or neoprene) and inspect them for tears or holes before each use.[14][17] Use proper glove removal technique to avoid contaminating skin.[14] Immediately change gloves if contamination is suspected.
 - Lab Coat: A chemical-resistant lab coat, fully buttoned, is required.[9][17]
- Respiratory Protection: For situations where the fume hood may not be sufficient or during large-scale spill clean-up, a NIOSH-approved respirator with a suitable cartridge for acid gases and organic vapors is necessary.[7][17] For any emergency response, a self-contained breathing apparatus (SCBA) is required.[8][16]

Procedural Best Practices: Handling Protocol

- Preparation: Before starting, ensure the fume hood is functioning correctly. Clear the workspace of all unnecessary items. Have spill cleanup materials and waste containers ready.
- Inert Atmosphere: When possible, handle the solid under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis from ambient moisture.
- Weighing: Weigh the solid in a tared, sealed container within the fume hood. Avoid creating dust. If transferring from a larger container, do so carefully and reseal the stock bottle promptly.
- Addition to Reaction: Add the solid to the reaction vessel slowly and in a controlled manner, especially if the reaction is exothermic. If adding to a liquid, ensure the liquid is well-stirred to promote mixing and dissipate heat.
- Post-Handling: After use, decontaminate spatulas and surfaces with a suitable solvent (e.g., isopropanol followed by water, ensuring proper disposal of the cleaning materials). Wash hands and forearms thoroughly after removing gloves.[9][18]

Storage Requirements

Improper storage is a common cause of laboratory incidents. Adherence to these guidelines is critical.

Parameter	Requirement	Rationale / Source(s)
Temperature	2-8°C	To minimize degradation and vapor pressure.[14]
Atmosphere	Store under inert gas (Nitrogen).	To prevent reaction with atmospheric moisture.
Container	Tightly closed, corrosive-resistant container.	To prevent leaks and reaction with container material. No metal containers.[16]
Location	Cool, dry, well-ventilated, secure area.	To ensure stability and prevent unauthorized access.[13][15][16][18]
Segregation	Separate from incompatible materials (bases, acids, oxidizers, water, alcohols).	To prevent hazardous reactions.[6][8][12][13]

Section 4: Emergency Procedures

Immediate and correct response to an emergency can significantly reduce the severity of an incident.

First Aid Measures

Guiding Principle: First-aiders must protect themselves before assisting others. Always show the Safety Data Sheet (SDS) to responding medical personnel.[13][14]

Exposure Route	First Aid Protocol	Source(s)
Inhalation	<p>1. Immediately move the victim to fresh air. 2. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). 3. Seek immediate medical attention.</p>	[7][8][9][13]
Skin Contact	<p>1. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. 2. Seek immediate medical attention.</p>	[7][8][9][13]
Eye Contact	<p>1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention from an ophthalmologist.</p>	[7][8][9][13][14]
Ingestion	<p>1. Rinse mouth thoroughly with water. 2. Do NOT induce vomiting. 3. If the person is conscious, give small amounts of water to drink. 4. Seek immediate medical attention.</p>	[7][8][13]

Spill Management Protocol

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.[7][8][14][16]

- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don appropriate PPE, including respiratory protection (SCBA for large spills).[8][16]
- Contain: Cover the spill with a dry, inert, non-combustible absorbent material like sand, vermiculite, or a commercial sorbent.[8][17] Do NOT use combustible materials like sawdust. [17]
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste.[9][14][15] Avoid creating dust.[7][14][15]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Dispose: Dispose of the waste container according to institutional and local regulations.[18]

Caption: Workflow for responding to a chemical spill.

Firefighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[6] [7][13][14] Do not use a heavy water stream, as it will react with the material.[6]
- Hazards: Fire will produce toxic and corrosive gases (HCl, SO_x).[8][13][14][15] Containers may explode when heated.
- Protection: Firefighters must wear full protective clothing and SCBA.[7][13][14][16]

Section 5: Waste Disposal Protocol

All waste containing **(3-Cyanophenyl)methanesulfonyl chloride**, including contaminated materials and uncleaned containers, must be treated as hazardous waste.[17]

- Containerize: Collect all waste in a clearly labeled, sealed, and corrosive-resistant container. [14] Do not mix with other waste streams.[17]
- Neutralization (for excess reagent): For small quantities, a controlled neutralization can be performed as a quenching step in a reaction workup. This must be done with extreme

caution in a fume hood.

- Prepare a flask with an ice bath and a stirred, dilute solution of a weak base, such as sodium bicarbonate.
- Slowly and portion-wise, add the sulfonyl chloride solution to the basic solution. The reaction is exothermic and will release gas.
- Monitor the pH to ensure the solution remains basic.
- Once the reaction is complete, the neutralized aqueous waste can be disposed of according to local regulations.

- Professional Disposal: For bulk waste or contaminated solids, use a licensed professional waste disposal service.[14][17]

Conclusion

(3-Cyanophenyl)methanesulfonyl chloride is a valuable synthetic tool, but its hazardous nature demands the utmost respect and caution. By understanding its reactivity and rigorously applying the principles of the hierarchy of controls—prioritizing engineering solutions, mandating correct PPE, and adhering to strict procedural protocols—researchers can mitigate the risks effectively. A proactive and informed approach to safety is not just a regulatory requirement but a cornerstone of responsible scientific practice.

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